

Spectrophotometric determination of Oxyfedrine hydrochloride in pharmaceutical formulations

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Compound of Interest

Compound Name: *Oxyfedrine hydrochloride*

Cat. No.: *B1236952*

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Application Note: Spectrophotometric Determination of Oxyfedrine Hydrochloride

Introduction

Oxyfedrine hydrochloride is a coronary vasodilator used in the treatment of angina pectoris.

[1] Accurate and reliable analytical methods are crucial for the quality control of pharmaceutical formulations containing this active ingredient. This application note describes two sensitive and validated spectrophotometric methods for the quantitative determination of **Oxyfedrine hydrochloride** in bulk and pharmaceutical dosage forms. These methods are based on oxidative coupling and cerimetric reactions, offering simple, cost-effective, and rapid alternatives to chromatographic techniques for routine analysis.

Methods Overview

Two distinct visible spectrophotometric methods are presented for the determination of **Oxyfedrine hydrochloride**:

- Oxidative Coupling Reaction Method: This method involves the reaction of **Oxyfedrine hydrochloride** with 3-methyl-2-benzothiazolinone hydrazone hydrochloride (MBTH) in the presence of an oxidizing agent, sodium periodate (NaIO4). This reaction forms a colored chromogen, and the intensity of the color, which is directly proportional to the drug concentration, is measured spectrophotometrically.[2]

- Cerimetric Method: This indirect spectrophotometric method is based on the oxidation of **Oxyfedrine hydrochloride** by a known excess of cerium (IV) sulfate in an acidic medium. The unreacted cerium (IV) is then reacted with iron (II) sulfate. The resulting iron (III) ions form a blood-red colored complex with ammonium thiocyanate, which is quantified by measuring its absorbance.[3][4]

Data Presentation

The quantitative parameters for both spectrophotometric methods for the determination of **Oxyfedrine hydrochloride** are summarized in the table below for easy comparison.

Parameter	Oxidative Coupling Method with MBTH	Cerimetric Method
λ_{max} (nm)	632[2]	560[3][4]
Linearity Range ($\mu\text{g/mL}$)	1 - 6[2]	50 - 250[3]
Reagents	MBTH, Sodium Periodate[2]	Cerium (IV) sulfate, Hydrochloric acid, Iron (II) sulfate, Ammonium thiocyanate[3]
Color of Complex	Not Specified	Blood-red[3][4]
Validation	Validated for accuracy, precision, and recovery.[2]	Validated for linearity, accuracy, precision, specificity, and reproducibility.[3]

Experimental Protocols

Method 1: Oxidative Coupling Reaction with MBTH

This protocol is adapted from a method utilizing an oxidative coupling reaction.[2]

1. Materials and Reagents:

- **Oxyfedrine hydrochloride** standard

- 3-methyl-2-benzothiazolinone hydrazone hydrochloride (MBTH) solution (0.2%)
- Sodium periodate (NaIO₄) solution (0.2%)
- Distilled water
- UV-Visible Spectrophotometer

2. Preparation of Standard Stock Solution (100 µg/mL):

- Accurately weigh 10 mg of pure **Oxyfedrine hydrochloride** and dissolve it in 100 mL of distilled water in a volumetric flask.

3. Preparation of Working Standard Solutions:

- From the stock solution, prepare a series of dilutions in 25 mL volumetric flasks to obtain concentrations in the range of 1-6 µg/mL.

4. Sample Preparation (from tablets):

- Weigh and finely powder 20 tablets.
- Transfer a quantity of powder equivalent to 10 mg of **Oxyfedrine hydrochloride** to a 100 mL volumetric flask.
- Add about 70 mL of distilled water, sonicate for 15 minutes, and then dilute to the mark with distilled water.
- Filter the solution through a suitable filter paper.
- Dilute the filtrate with distilled water to obtain a final concentration within the linearity range.

5. Procedure:

- Into a series of 25 mL volumetric flasks, add aliquots of the working standard solutions or the sample solution.

- To each flask, add 1.0 mL of 0.2% sodium periodate (NaIO_4) solution, followed by 1.0 mL of 0.2% MBTH solution.
- Allow the solutions to stand for 30 minutes for complete color development.[\[2\]](#)
- Dilute the contents of each flask to the mark with distilled water.
- Measure the absorbance of the resulting colored solution at 632 nm against a reagent blank.[\[2\]](#)
- Construct a calibration curve by plotting absorbance versus concentration for the standard solutions.
- Determine the concentration of **Oxyfedrine hydrochloride** in the sample solution from the calibration curve.

Method 2: Cerimetric Method

This protocol is based on an indirect spectrophotometric method involving a cerimetric reaction.[\[3\]](#)[\[4\]](#)

1. Materials and Reagents:

- **Oxyfedrine hydrochloride** standard
- Cerium (IV) sulfate solution (0.05 N)
- Hydrochloric acid (5 N)
- Ammonium ferrous sulfate solution (0.02 N)
- Ammonium thiocyanate solution (1 M)
- Double distilled water
- UV-Visible Spectrophotometer

2. Preparation of Standard Stock Solution (1000 $\mu\text{g/mL}$):

- Accurately weigh 100 mg of pure **Oxyfedrine hydrochloride** and dissolve it in 100 mL of double-distilled water in a volumetric flask.

3. Preparation of Working Standard Solutions:

- From the stock solution, prepare a series of dilutions in 25 mL volumetric flasks to obtain concentrations in the range of 50-250 µg/mL.[3]

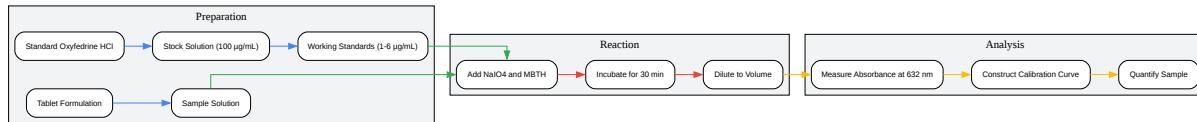
4. Sample Preparation (from tablets):

- Follow the same procedure as described in Method 1 for sample preparation from tablets, ensuring the final concentration is within the linearity range of this method.

5. Procedure:

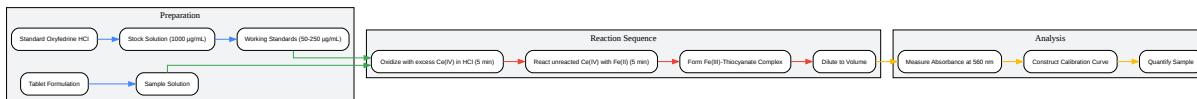
- Pipette aliquots of the working standard solutions or the sample solution into a series of 25 mL volumetric flasks.
- To each flask, add 1 mL of 0.05 N cerium (IV) sulfate solution and 1 mL of 5 N hydrochloric acid.[4]
- Allow the flasks to stand for 5 minutes with occasional shaking.[4]
- Add 1 mL of 0.02 N ammonium ferrous sulfate solution to each flask and mix well.
- After another 5 minutes, add 3 mL of 1 M ammonium thiocyanate solution. A blood-red color will develop.[4]
- Dilute the contents of each flask to the mark with double-distilled water.
- Measure the absorbance of the blood-red colored solution at 560 nm against a reagent blank.[3][4]
- Construct a calibration curve by plotting absorbance versus concentration for the standard solutions.
- Determine the concentration of **Oxyfedrine hydrochloride** in the sample solution from the calibration curve.

Visualizations



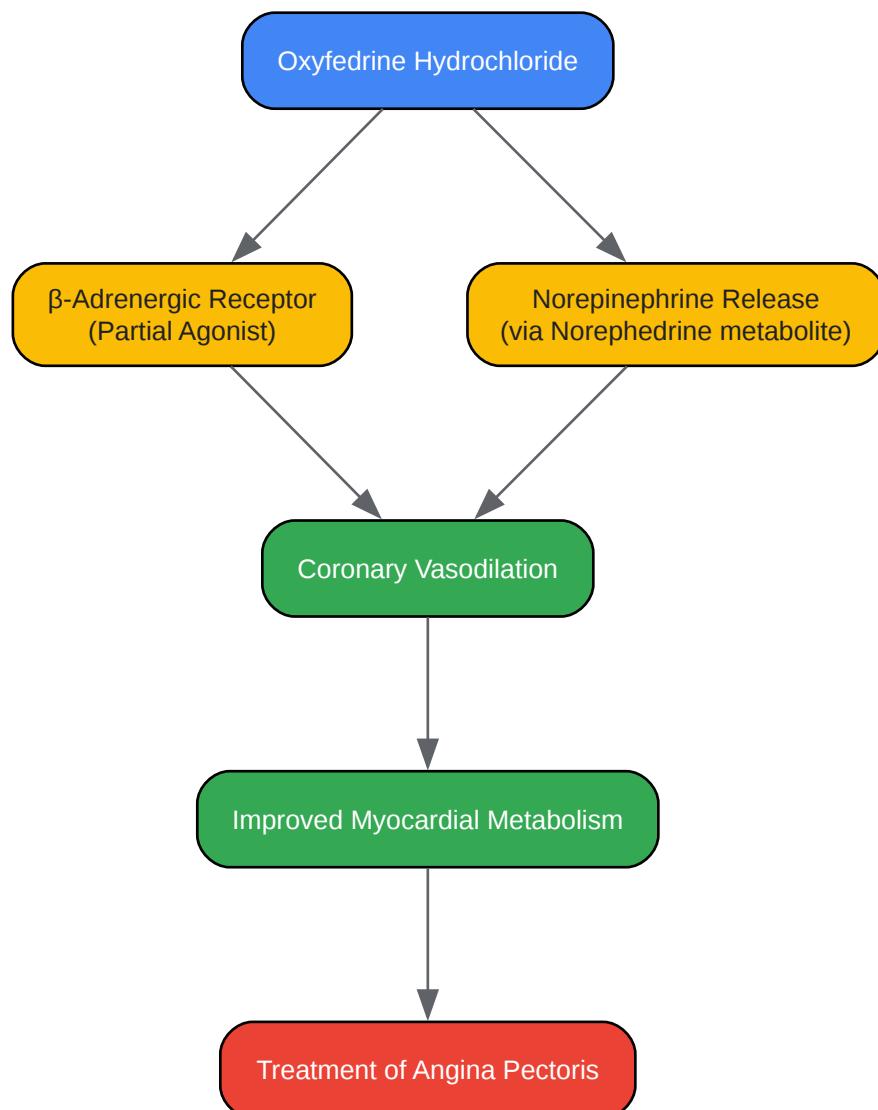
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Caption: Workflow for the Oxidative Coupling Method.



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Caption: Workflow for the Cerimetric Method.



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Caption: Mechanism of Action of Oxyfedrine.

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